

physicochemical properties of 7-ethyltryptophol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(7-ethyl-1H-indol-3-yl)ethanol

Cat. No.: B118839

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An In-depth Technical Guide on the Physicochemical Properties of 7-Ethyltryptophol

For Researchers, Scientists, and Drug Development Professionals

Abstract

7-Ethyltryptophol is a crucial intermediate in the synthesis of Etodolac, a widely used non-steroidal anti-inflammatory drug (NSAID). A thorough understanding of its physicochemical properties is essential for optimizing synthesis, purification, formulation, and for predicting its behavior in biological systems. This technical guide provides a comprehensive overview of the core physicochemical characteristics of 7-ethyltryptophol, details the standard experimental methodologies for their determination, and visualizes key related processes, including its relevant biological pathway, chemical synthesis, and purification workflows.

Core Physicochemical Properties

The physicochemical properties of 7-ethyltryptophol have been reported across various sources. These values are critical for laboratory handling, process development, and regulatory documentation. A summary of these properties is presented below.

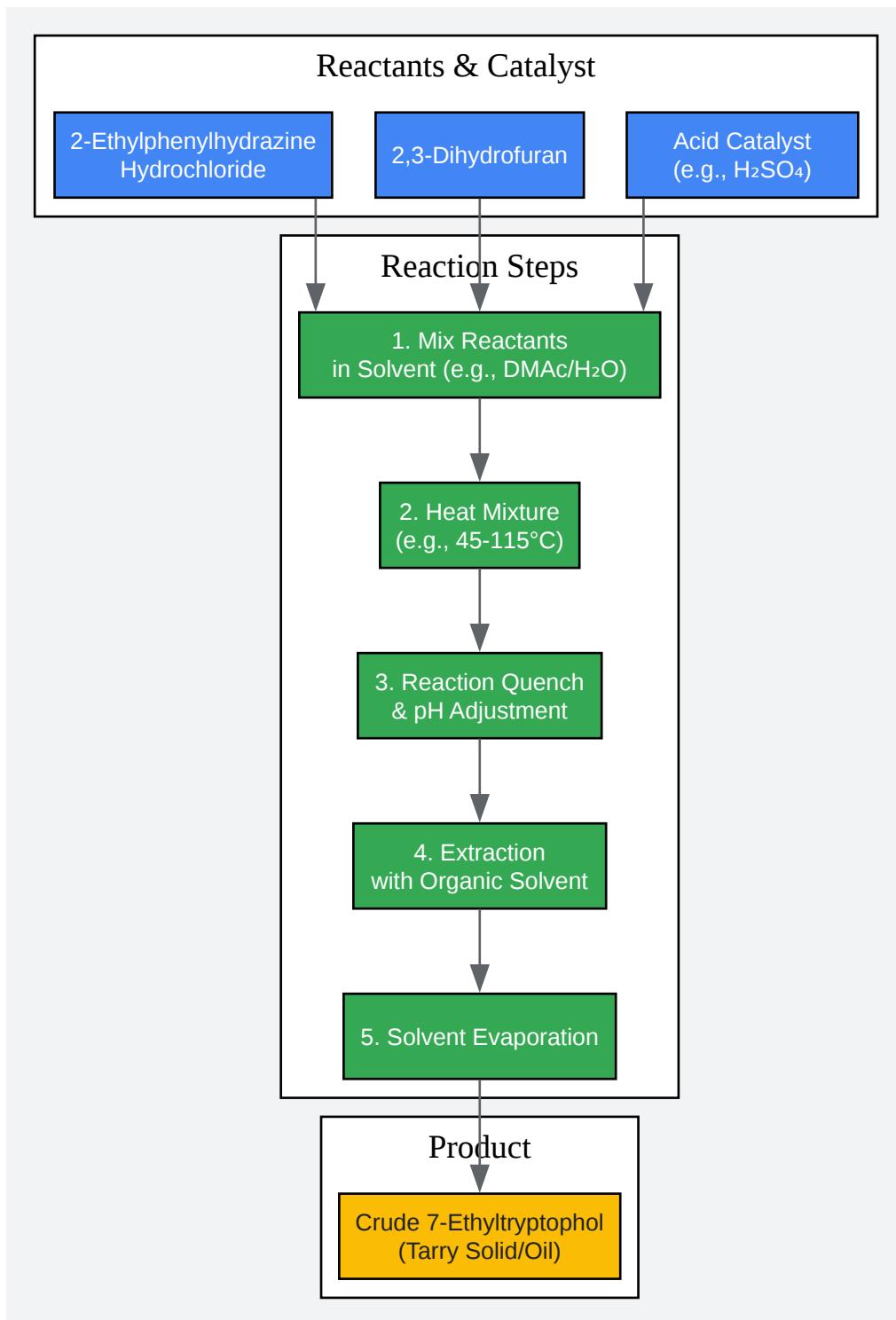
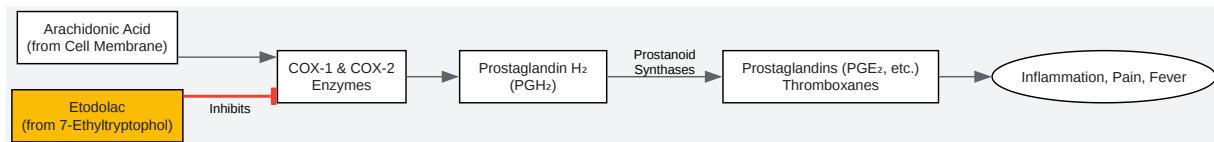
Data Presentation

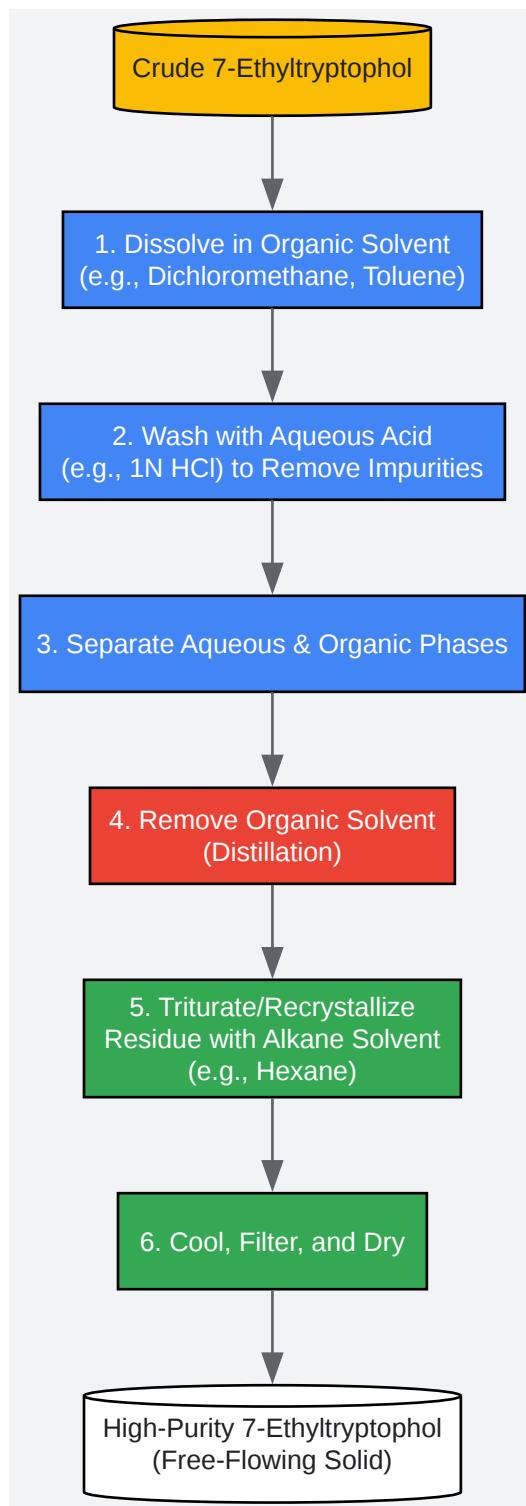
The quantitative data for 7-ethyltryptophol are summarized in Table 1. Discrepancies in reported values may arise from different experimental conditions, methods, or sample purity.

Property	Value
IUPAC Name	2-(7-ethyl-1H-indol-3-yl)ethanol
CAS Number	41340-36-7
Molecular Formula	C ₁₂ H ₁₅ NO
Molecular Weight	189.25 g/mol
Appearance	White to pale yellow or pale beige solid/crystalline powder. [1] [2]
Melting Point	44-45 °C [3] [4] ; 50 °C [5] ; 60-64 °C [1]
Boiling Point	377.8 ± 27.0 °C at 760 mmHg [3] [4] ; 310.4 °C at 760 mmHg [6] [7] ; 270–272 °C [1]
Density	1.1 ± 0.1 g/cm ³ [3] [4] ; 1.08 g/cm ³ [6] [7] ; 1.160 g/cm ³ [1]
Solubility	Slightly soluble in water; Soluble in alcohol, ether, ethanol, methanol, and DMSO; Slightly soluble in chloroform. [1] [2] [6] [7]
Partition Coefficient (LogP)	2.28 [4] ; 1.67 [6] [7] ; 2.37 [8]
pKa	14.98 ± 0.10 (Predicted)
Flash Point	182.3 ± 23.7 °C [3] [4] ; 188.1 °C [6] [7] ; 118 °C [1]

Biological Activity and Signaling Pathway

7-Ethyltryptophol is the key precursor for the synthesis of Etodolac.[\[9\]](#) The therapeutic effects of Etodolac are attributed to its ability to inhibit prostaglandin synthesis.[\[9\]](#) Etodolac functions as a non-steroidal anti-inflammatory drug (NSAID) by inhibiting the cyclooxygenase (COX) enzymes, with some selectivity towards COX-2 over COX-1.[\[3\]](#)[\[7\]](#) The COX enzymes are responsible for converting arachidonic acid into prostaglandin H₂ (PGH₂), the precursor for various pro-inflammatory prostaglandins (e.g., PGE₂) and thromboxanes.[\[1\]](#)[\[10\]](#) By blocking this pathway, Etodolac reduces the levels of prostaglandins at the site of inflammation, thereby mitigating pain, fever, and swelling.[\[3\]](#)[\[7\]](#)





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References

- 1. journals.physiology.org [journals.physiology.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. What is the mechanism of Etodolac? [synapse.patsnap.com]
- 4. filab.fr [filab.fr]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Theoretical mechanism for the gastrointestinal safety of etodolac: selective sparing of cytoprotective prostaglandins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Understanding Pain Relief: How Etodolac Works to Ease Your Discomfort - Los Angeles Hub [wdch10.laphil.com]
- 8. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 9. iosrjournals.org [iosrjournals.org]
- 10. Cyclooxygenase (COX) Enzymes, Inhibitors, and More [verywellhealth.com]
- To cite this document: BenchChem. [physicochemical properties of 7-ethyltryptophol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b118839#physicochemical-properties-of-7-ethyltryptophol>

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